

# Osbond Acid: A Technical Guide to its Discovery, Biosynthesis, and Biological Significance

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## Compound of Interest

Compound Name: *Osbond acid*

Cat. No.: *B045118*

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## Abstract

**Osbond acid**, scientifically known as all-cis-4,7,10,13,16-docosapentaenoic acid, is an omega-6 polyunsaturated fatty acid found in low concentrations in human serum. Its discovery and ongoing research have highlighted its potential roles in various physiological and pathological processes. This technical guide provides a comprehensive overview of the history, physicochemical properties, biosynthesis, and known biological activities of **Osbond acid**, tailored for researchers, scientists, and drug development professionals. While the full extent of its biological functions is still under investigation, this document consolidates the current understanding of **Osbond acid** and outlines key experimental approaches for its study.

## Introduction and History

**Osbond acid**, a 22-carbon polyunsaturated fatty acid with five cis-double bonds, is a product of arachidonic acid metabolism. Its presence in human tissues and potential physiological roles have made it a subject of interest in lipid biochemistry. Historically, the focus of polyunsaturated fatty acid research has been predominantly on omega-3 fatty acids like EPA and DHA. However, the distinct roles of omega-6 fatty acids, including **Osbond acid**, are increasingly being recognized.

## Physicochemical Properties

A summary of the key physicochemical properties of **Osbond acid** is presented in Table 1. This data is crucial for its handling, formulation, and analysis in a laboratory setting.

Property	Value	Reference
Systematic Name	(4Z,7Z,10Z,13Z,16Z)-docosa-4,7,10,13,16-pentaenoic acid	
Common Name	Osbond acid	
Molecular Formula	C22H34O2	
Molecular Weight	330.50 g/mol	
CAS Number	25182-74-5	
Melting Point	-47 °C	
logP	7.11	
Solubility	Soluble in ethanol, DMF, and DMSO	
Appearance	Solid	

## Biosynthesis of Osbond Acid

**Osbond acid** is synthesized in the human body from the essential fatty acid, arachidonic acid, through a series of enzymatic reactions involving elongation and desaturation. The primary pathway is understood to occur in the endoplasmic reticulum.

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